

Application Note: Stability-Indicating Analysis of Metamizole Sodium by Capillary Electrophoresis

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Compound of Interest

Compound Name: Veralgin

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Abstract

This application note details a stability-indicating capillary electrophoresis (CE) method for the analysis of Metamizole Sodium and its principal degradation products. Metamizole Sodium, a potent non-steroidal anti-inflammatory drug (NSAID), is known for its instability in aqueous solutions, readily undergoing hydrolysis and oxidation. This method provides a rapid and efficient means to separate Metamizole Sodium from its primary degradant, 4-methylaminoantipyrine (4-MAA), and other potential impurities, making it suitable for stability studies in pharmaceutical development and quality control. Detailed experimental protocols for forced degradation studies and the CE analysis are provided, along with a summary of the method's performance characteristics.

Introduction

Metamizole Sodium (also known as Dipyrone) is a widely used analgesic and antipyretic. However, its susceptibility to degradation poses a significant challenge in the development of stable pharmaceutical formulations. The primary degradation pathway involves the hydrolysis of the N-sulfonylmethyl group to yield the pharmacologically active metabolite, 4-methylaminoantipyrine (4-MAA).^{[1][2][3][4]} Further degradation can lead to the formation of other related substances. Therefore, a robust stability-indicating analytical method is crucial to ensure the quality, safety, and efficacy of Metamizole Sodium drug products.

Capillary electrophoresis (CE) offers several advantages for pharmaceutical analysis, including high separation efficiency, short analysis times, and low consumption of reagents and samples.

This application note describes a simple and reliable CE method for the quantitative analysis of Metamizole Sodium in the presence of its degradation products, enabling the assessment of its stability under various stress conditions as mandated by ICH guidelines.

Data Presentation

The following tables summarize the key parameters of the capillary electrophoresis method and provide a template for presenting quantitative data from forced degradation studies.

Table 1: Capillary Electrophoresis Method Parameters

Parameter	Value
Instrument	Capillary Electrophoresis System with UV Detector
Capillary	Fused Silica, Uncoated
Capillary Dimensions	Effective length and internal diameter as per instrument
Background Electrolyte (BGE)	5 mmol/L Disodium Hydrogen Phosphate + 5 mmol/L Borax in 10% Methanol (v/v), pH 9.12 ^[1]
Separation Voltage	20 kV ^[1]
Detection Wavelength	To be determined based on UV spectra of Metamizole and degradants
Injection Mode	Hydrodynamic (pressure and time to be optimized)
Capillary Temperature	Ambient or controlled (e.g., 25°C)
Diluent	Methanol (to inhibit degradation) ^{[1][5]}

Table 2: System Suitability Parameters

Parameter	Acceptance Criteria
Tailing Factor (As) for Metamizole Peak	≤ 2.0
Theoretical Plates (N) for Metamizole Peak	$\geq 50,000$
Resolution (Rs) between Metamizole and 4-MAA	≥ 2.0
Relative Standard Deviation (RSD) of Peak Area (n=6)	$\leq 2.0\%$

Table 3: Results of Forced Degradation Studies (Template)

Stress Condition	Treatment Time	Metamizole Sodium (% Assay)	4-MAA (% Area)	Total Impurities (% Area)	Mass Balance (%)
Acid Hydrolysis (e.g., 0.1 M HCl, 60°C)					
Base Hydrolysis (e.g., 0.1 M NaOH, RT)					
Oxidative Degradation (e.g., 3% H ₂ O ₂ , RT)					
Thermal Degradation (e.g., 80°C)					
Photodegradation (ICH Q1B)					

Note: The data in Table 3 is to be generated by the user by following the experimental protocols outlined in this application note. Extensive literature searches did not yield a comprehensive, publicly available dataset for the forced degradation of Metamizole Sodium specifically analyzed by a stability-indicating capillary electrophoresis method.

Experimental Protocols

Preparation of Solutions

1.1. Background Electrolyte (BGE) Preparation (pH 9.12):

- Dissolve an appropriate amount of disodium hydrogen phosphate (Na_2HPO_4) and borax ($\text{Na}_2\text{B}_4\text{O}_7 \cdot 10\text{H}_2\text{O}$) in water to achieve a final concentration of 5 mmol/L for each.
- Add methanol to a final concentration of 10% (v/v).
- Adjust the pH to 9.12 with 1 M NaOH or 1 M H_3PO_4 if necessary.
- Filter the buffer through a 0.45 μm membrane filter before use.

1.2. Standard Stock Solution of Metamizole Sodium (e.g., 1000 $\mu\text{g/mL}$):

- Accurately weigh about 100 mg of Metamizole Sodium reference standard and transfer it to a 100 mL volumetric flask.
- Dissolve and dilute to volume with methanol. This stock solution should be prepared fresh.

1.3. Standard Solution of 4-Methylaminoantipyrine (4-MAA) (e.g., 100 $\mu\text{g/mL}$):

- Accurately weigh about 10 mg of 4-MAA reference standard and transfer it to a 100 mL volumetric flask.
- Dissolve and dilute to volume with methanol.

1.4. System Suitability Solution:

- Prepare a solution containing Metamizole Sodium (e.g., 50 $\mu\text{g/mL}$) and 4-MAA (e.g., 10 $\mu\text{g/mL}$) in methanol.

1.5. Sample Preparation:

- For drug substance: Prepare a solution of Metamizole Sodium in methanol at a suitable concentration (e.g., 50 µg/mL).
- For drug product (e.g., tablets): Weigh and finely powder a representative number of tablets. Accurately weigh a portion of the powder equivalent to a known amount of Metamizole Sodium, and extract it with methanol. Sonicate for 15 minutes and dilute to the final concentration with methanol. Filter the solution through a 0.45 µm syringe filter before injection.

Capillary Electrophoresis Method

- Capillary Conditioning: At the beginning of each day, rinse the capillary with 1 M NaOH for 10 min, followed by water for 10 min, and finally with the BGE for 15 min.
- Pre-injection Rinsing: Before each injection, rinse the capillary with the BGE for 2 minutes.
- Injection: Inject the sample or standard solution using the hydrodynamic mode.
- Separation: Apply a voltage of 20 kV.
- Detection: Monitor the separation at the predetermined UV wavelength.
- Post-run Rinsing: After each run, rinse the capillary with the BGE for 2 minutes.

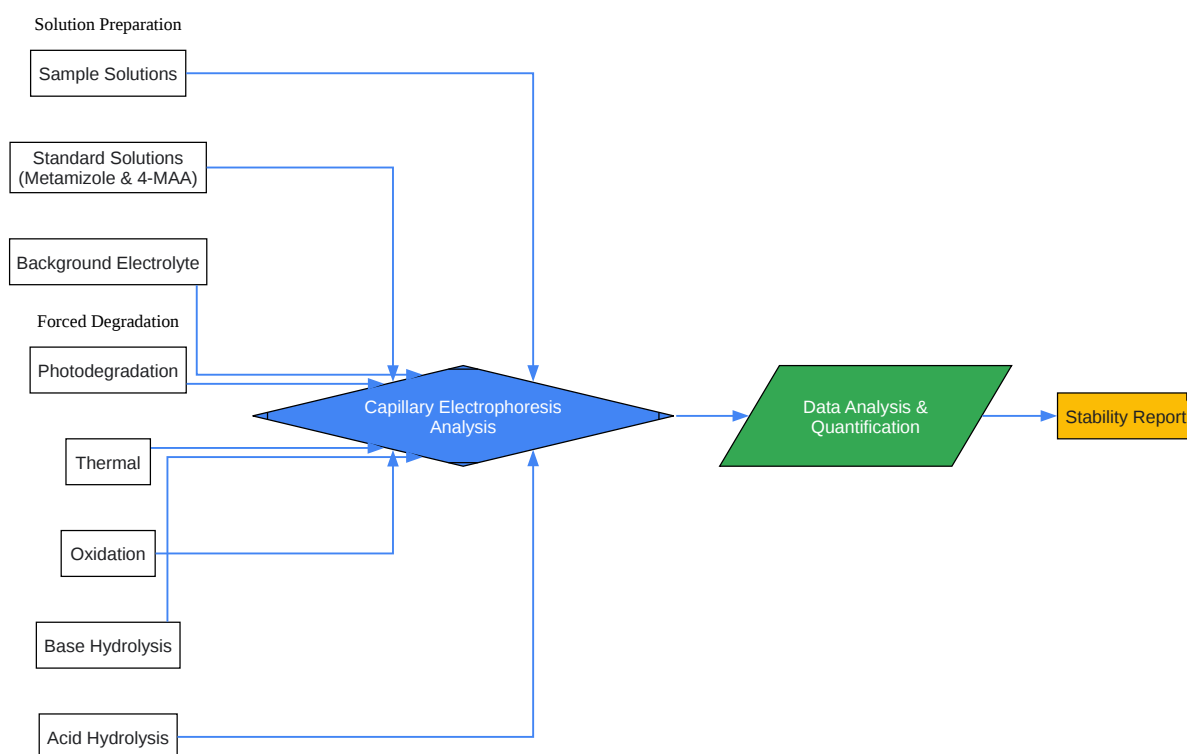
Forced Degradation Studies

- Prepare a stock solution of Metamizole Sodium in methanol at a concentration of approximately 1 mg/mL.
- Acid Hydrolysis: To 1 mL of the stock solution, add 1 mL of 0.1 M HCl. Keep the solution at 60°C for a specified duration. After cooling, neutralize the solution with 0.1 M NaOH and dilute with methanol to the final concentration.
- Base Hydrolysis: To 1 mL of the stock solution, add 1 mL of 0.1 M NaOH. Keep the solution at room temperature for a specified duration. Neutralize the solution with 0.1 M HCl and dilute with methanol to the final concentration.

- **Oxidative Degradation:** To 1 mL of the stock solution, add 1 mL of 3% hydrogen peroxide (H_2O_2). Keep the solution at room temperature for a specified duration. Dilute with methanol to the final concentration.
- **Thermal Degradation:** Transfer the solid drug substance to a hot air oven maintained at 80°C for a specified duration. After cooling, weigh an appropriate amount and dissolve in methanol to the final concentration.
- **Photodegradation:** Expose the drug substance in a solid state and in solution (in methanol) to UV and visible light according to ICH Q1B guidelines. Prepare a sample solution in methanol at the final concentration.
- **Control Sample:** Prepare a control sample by diluting the stock solution with methanol to the final concentration without subjecting it to any stress.

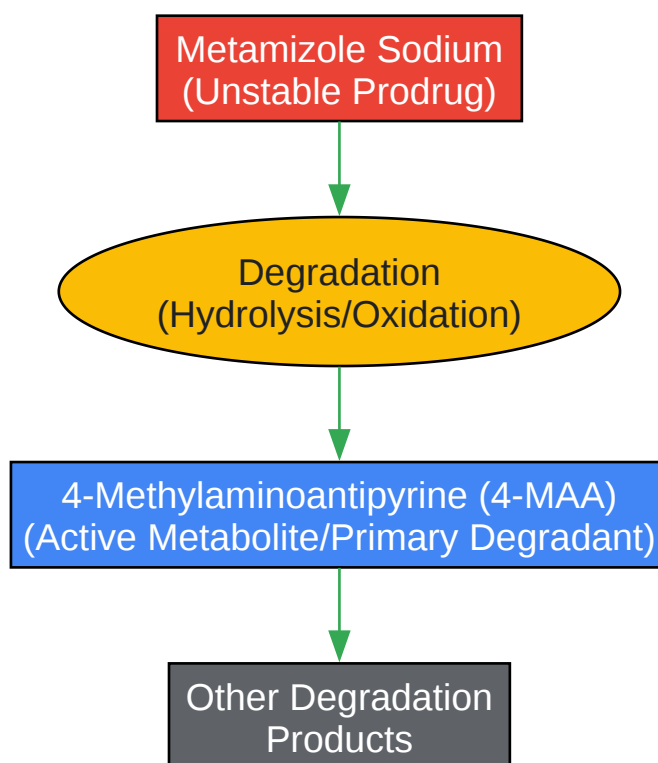
Analyze all stressed samples and the control sample using the developed CE method.

Mandatory Visualizations



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Caption: Experimental workflow for the stability analysis of Metamizole Sodium.



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Caption: Degradation pathway of Metamizole Sodium.

Conclusion

The described capillary electrophoresis method is a simple, rapid, and effective tool for the stability analysis of Metamizole Sodium. The method is capable of separating the parent drug from its primary degradation product, 4-methylaminoantipyrine, and is therefore suitable for use as a stability-indicating assay. The provided protocols for forced degradation studies will enable researchers and drug development professionals to assess the intrinsic stability of Metamizole Sodium and to develop stable pharmaceutical formulations.

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